

Essential Safety and Operational Guide for Handling GKT136901 Hydrochloride

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Compound of Interest

Compound Name: GKT136901 hydrochloride

Cat. No.: B10824277

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GKT136901 hydrochloride**. The following procedures and recommendations are designed to ensure the safe handling, storage, and disposal of this compound. **GKT136901 hydrochloride** is a potent and selective dual inhibitor of NADPH oxidase (NOX) 1 and 4.[1][2][3] While one Safety Data Sheet (SDS) classifies **GKT136901 hydrochloride** as not a hazardous substance or mixture, it also advises avoiding inhalation and contact with eyes and skin, and recommends the use of full personal protective equipment.[4] Given its potent biological activity as a small molecule inhibitor, it is imperative to handle this compound with a high degree of caution to minimize exposure.

Personal Protective Equipment (PPE): A Multi-Layered Defense

A comprehensive PPE strategy is crucial to minimize exposure when working with **GKT136901 hydrochloride**. The following table summarizes the recommended protective equipment for various laboratory activities. This guidance is based on best practices for handling potent, research-grade kinase inhibitors.[5][6][7]

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator to prevent inhalation of fine powders. Gloves: Two pairs of nitrile gloves (double-gloving); change immediately upon contamination. Eye Protection: Chemical splash goggles for a complete seal around the eyes. Lab Coat: Dedicated, disposable, or non-absorbent lab coat. Ventilation: All weighing and aliquoting must be performed in a certified chemical fume hood or a powder containment hood. ^[5]
Solution Preparation and Handling	Gloves: Two pairs of nitrile gloves. Eye Protection: Chemical splash goggles or a face shield if there is a significant splash risk. Lab Coat: Standard laboratory coat. Ventilation: Work should be conducted in a chemical fume hood. ^[5]
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Biological Safety Cabinet: All cell culture work should be performed in a Class II biological safety cabinet to maintain sterility and protect the user. ^[5]
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat.

Operational Plan: Step-by-Step Guidance

A clear and concise operational plan is essential for the safe management of **GKT136901 hydrochloride** within the laboratory.

1. Receiving and Storage:

- **Inspect:** Upon receipt, visually inspect the package for any signs of damage or leakage.
- **Log:** Document the receipt, quantity, and storage location in the laboratory's chemical inventory.
- **Storage:** Store in a cool, well-ventilated area with the container tightly sealed.[6]
Recommended storage temperatures for solutions are -80°C for up to 6 months and -20°C for up to 1 month.[2]

2. Handling and Experimental Use:

- **Designated Area:** All work with **GKT136901 hydrochloride** should be conducted in a designated and clearly marked area.[5]
- **Fume Hood:** All manipulations of the solid compound and concentrated solutions must be performed in a certified chemical fume hood.[5][8]
- **Avoid Contamination:** Use dedicated spatulas, glassware, and other equipment. If not possible, thoroughly decontaminate equipment after use.[5]
- **Hand Washing:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[5]

Emergency Procedures

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with large amounts of water, removing any contact lenses. Seek prompt medical attention.[4]
- **Skin Contact:** Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical attention.[4]
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[4]
- **Ingestion:** Wash out the mouth with water. Do not induce vomiting and seek medical attention.[4]

Spill Management: In case of a spill, a clear and immediate response is necessary to contain the area and prevent exposure.

- Evacuate personnel to a safe area.[4]
- Wear full personal protective equipment.[4]
- Prevent further leakage or spillage if it is safe to do so.[4]
- Absorb solutions with a finely-powdered, liquid-binding material such as diatomite.[4]
- Decontaminate surfaces and equipment by scrubbing with alcohol.[4]
- Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[4][9]

Disposal Plan

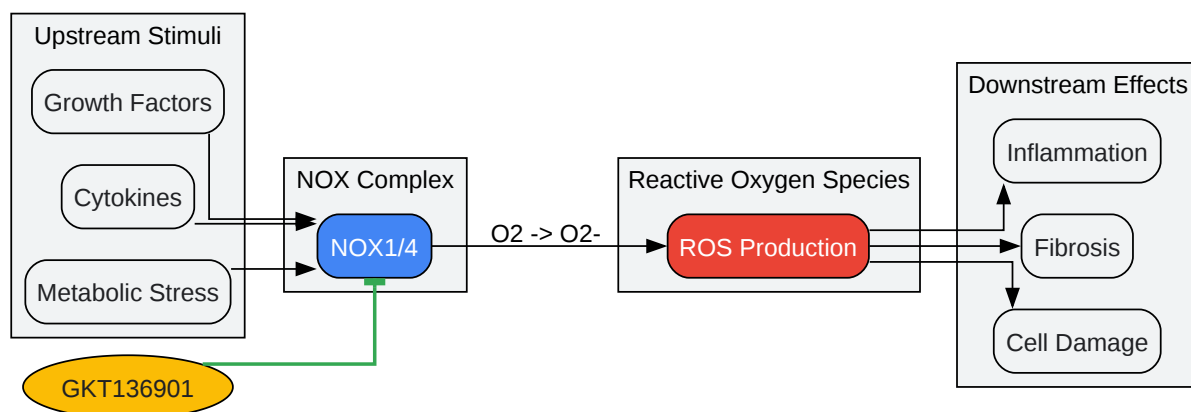
Proper disposal of **GKT136901 hydrochloride** and contaminated materials is critical to prevent environmental contamination and potential exposure to personnel.

- Solid Waste: Collect in a dedicated, labeled, and sealed hazardous waste container.
- Liquid Waste: Collect in a dedicated, labeled, and sealed hazardous waste container.
- Contaminated Sharps: Dispose of in a puncture-resistant sharps container labeled for hazardous chemical waste.
- Contaminated Labware and PPE: All disposable items that have come into contact with the compound, such as gloves, pipette tips, and tubes, should be disposed of as hazardous waste.[9]

Note: All disposal must be in accordance with local, state, and federal regulations.[7][9]

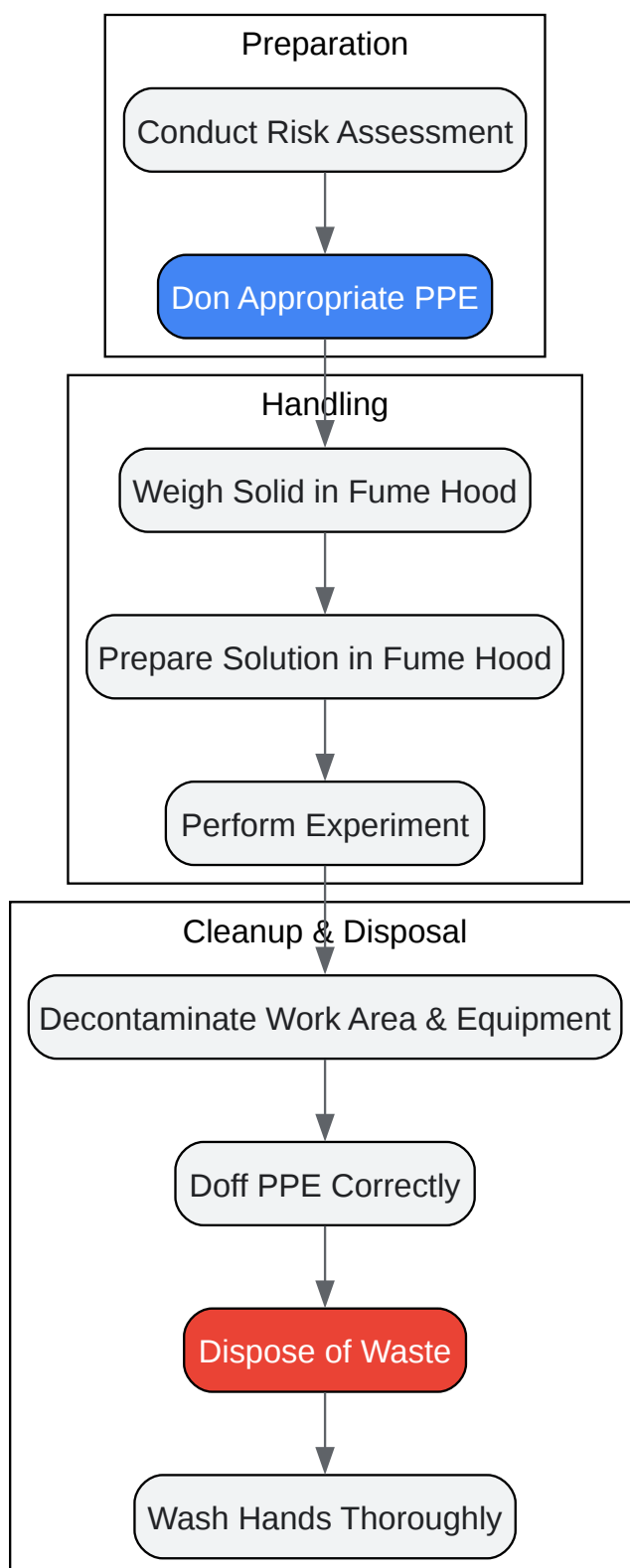
Visualized Experimental Protocols

To further enhance safety and procedural clarity, the following diagrams illustrate key logical relationships and workflows.



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Caption: GKT136901 inhibits NOX1/4, blocking ROS production and downstream pathological effects.



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Caption: A step-by-step workflow for the safe handling and disposal of **GKT136901 hydrochloride**.

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